

Application Notes and Protocols for 4-Cyano-2-hydroxyquinoline Powder

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Compound of Interest

Compound Name: 4-Cyano-2-hydroxyquinoline

CAS No.: 63158-99-6

Cat. No.: B1601993

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Abstract

This document provides a comprehensive guide to the safe handling, storage, and disposal of **4-Cyano-2-hydroxyquinoline** powder for researchers, scientists, and drug development professionals. Due to the limited publicly available data for this specific molecule, the protocols and safety information herein are synthesized from established best practices for handling chemical powders and extrapolated from safety data for structurally analogous compounds, including quinoline derivatives and nitriles. The causality behind each procedural step is explained to ensure a deep understanding of the safety and chemical principles involved.

Introduction and Scope

4-Cyano-2-hydroxyquinoline is a substituted quinoline, a heterocyclic aromatic nitrogen compound. The quinoline scaffold is of significant interest in medicinal chemistry. The presence of both a cyano ($-C\equiv N$) and a hydroxyl ($-OH$) group suggests versatile reactivity, making it a potentially valuable building block in synthetic chemistry and drug discovery. However, these functional groups also necessitate careful handling and storage protocols.

The objective of this guide is to establish a self-validating system of protocols for laboratory personnel. By understanding the rationale behind each recommendation, from personal protective equipment (PPE) to waste disposal, researchers can mitigate risks and ensure the integrity of their experiments. All recommendations are grounded in authoritative safety guidelines and data from closely related chemical structures.

Physicochemical Properties (Estimated)

Direct experimental data for **4-Cyano-2-hydroxyquinoline** is not widely available. The following properties are estimated based on data from analogous compounds such as 4-hydroxyquinoline, 2-hydroxyquinoline, and other substituted quinolines. These values should be used as a guide and are not a substitute for experimental verification.

Property	Estimated Value / Information	Rationale / Analogous Compound Data Source
Molecular Formula	C ₁₀ H ₆ N ₂ O	Based on chemical structure.
Molecular Weight	170.17 g/mol	Calculated from the molecular formula.
Appearance	Off-white to light yellow crystalline solid.	Assumed based on the appearance of 2-hydroxyquinoline and 4-hydroxyquinoline.[1]
Melting Point	>200 °C	Hydroxyquinolines often have high melting points (e.g., 4-hydroxyquinoline: 201°C).
Solubility	Sparingly soluble in water. Soluble in organic solvents such as DMSO, DMF, and alcohols.	Based on solubility data for 4-hydroxyquinoline.[1]
Tautomerism	May exist in equilibrium with its keto tautomer, 4-cyano-1H-quinolin-2-one.	A known characteristic of 2-hydroxyquinolines.

Hazard Identification and Safety Precautions

The hazard profile of **4-Cyano-2-hydroxyquinoline** is inferred from the known hazards of quinoline, hydroxyquinolines, and organic nitriles.

Inferred GHS Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1] [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1] [3]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation.[1][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[4][5]
Hazardous to the Aquatic Environment, Chronic	Category 2	H411: Toxic to aquatic life with long lasting effects.[3][6][7]

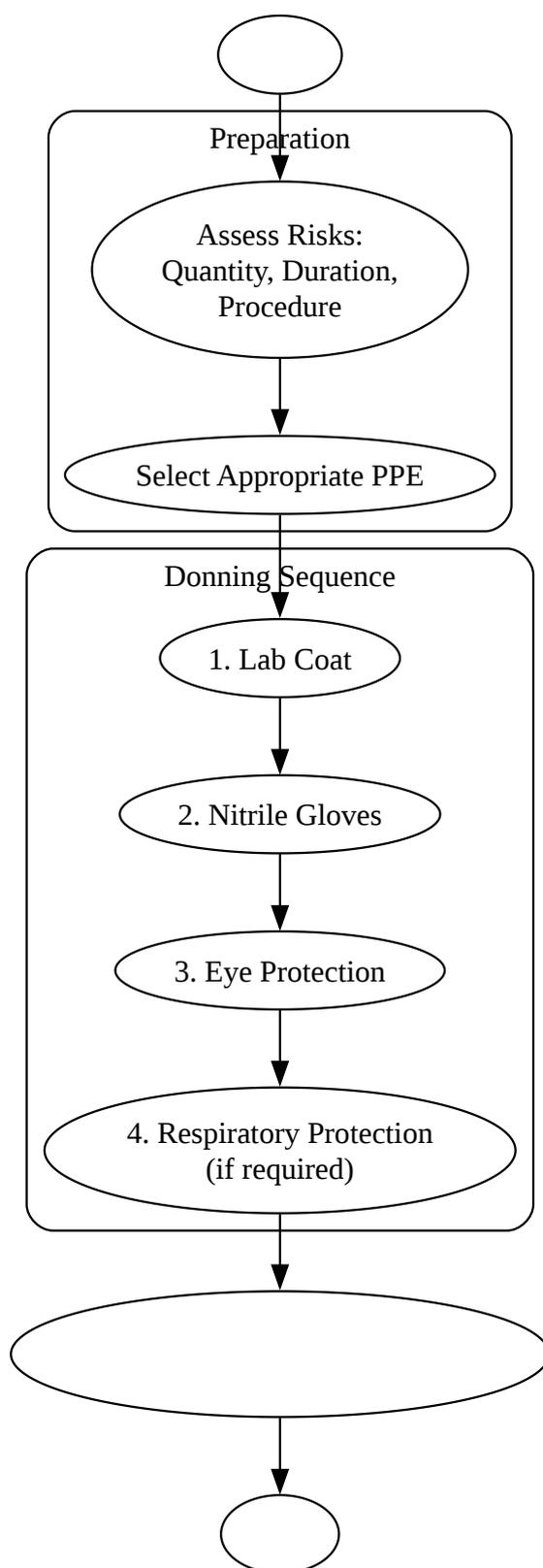
Inferred Hazard Pictograms:

Causality: The quinoline core is associated with toxicity and environmental hazards.[3][6][7] The hydroxyl group can contribute to skin and eye irritation.[1][5] The cyano group, while a key functional group, can be toxic if metabolized to release cyanide, although this is not always the case with aromatic nitriles. The primary concern with powders of this nature is inhalation leading to respiratory irritation.[4]

Personal Protective Equipment (PPE)

A risk assessment should always be conducted prior to handling. The following table outlines the minimum required PPE.

Protection Type	Specification	Rationale
Hand Protection	Nitrile gloves (minimum thickness of 0.11 mm).	Provides protection against incidental skin contact. Nitrile is generally resistant to a wide range of chemicals. Inspect gloves for integrity before each use.[8]
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from airborne powder particles and splashes. [1][3]
Skin and Body Protection	Laboratory coat.	Prevents contamination of personal clothing.
Respiratory Protection	Use in a certified chemical fume hood. If weighing outside a hood, an N95 dust mask or a respirator with a P100 filter may be necessary based on the quantity and risk assessment.	Minimizes the risk of inhaling the fine powder, which can cause respiratory irritation.[4] [7]



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Protocols for Safe Handling

Handling fine powders requires methodical procedures to prevent aerosolization and contamination.

Weighing Protocol

- **Preparation:** Designate a specific area for weighing, preferably within a chemical fume hood or a ventilated balance enclosure. Assemble all necessary equipment (spatula, weighing paper/boat, secondary container) before retrieving the chemical.
- **Don PPE:** Put on all required PPE as outlined in the workflow diagram above.
- **Retrieve Compound:** Allow the container of **4-Cyano-2-hydroxyquinoline** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Open the container slowly. Use a clean spatula to carefully transfer the desired amount of powder to the weighing paper or boat on the balance. Avoid any sudden movements that could create dust.
- **Closure:** Tightly seal the primary container immediately after weighing.
- **Transfer:** Carefully fold the weighing paper or use the weighing boat to transfer the powder to the receiving vessel.
- **Clean-up:** Clean the spatula with a solvent-moistened wipe. Dispose of the weighing paper and any contaminated wipes in the designated solid chemical waste container. Wipe down the balance and surrounding surfaces.
- **Doff PPE:** Remove PPE in the reverse order of donning, being careful to avoid self-contamination. Wash hands thoroughly.

Causality: This step-by-step process is designed to minimize the generation of airborne particles, which is the primary route of exposure for chemical powders.[4][9] Equilibrating the container to room temperature prevents water from condensing on the cold powder, which can cause it to cake or degrade.[10]

Solution Preparation Protocol

- Solvent Selection: Choose an appropriate solvent based on the experimental requirements and the compound's solubility (e.g., DMSO, DMF).
- Vessel Preparation: Select a suitably sized flask or vial with a screw cap or septum. Ensure it is clean and dry.
- Powder Addition: Add the pre-weighed **4-Cyano-2-hydroxyquinoline** powder to the vessel. This should be done in a fume hood.
- Solvent Addition: Add the solvent to the vessel containing the powder. It is often preferable to add a portion of the solvent, gently swirl to wet the powder, and then add the remaining volume.
- Dissolution: Cap the vessel and mix the contents by gentle swirling, vortexing, or magnetic stirring until the solid is fully dissolved. Sonication may be used to aid dissolution if necessary.
- Labeling: Clearly label the vessel with the compound name, concentration, solvent, and date of preparation.

Storage Protocols

Proper storage is critical to maintaining the stability of the compound and ensuring laboratory safety.

- General Conditions: Store in a cool, dry, and dark place.[\[8\]](#)[\[11\]](#)
- Container: Keep the compound in its original, tightly sealed container.[\[12\]](#)[\[13\]](#)
- Location: Store in a designated cabinet for solid chemicals. Do not store on open benches or in fume hoods.[\[10\]](#)[\[14\]](#)
- Segregation: Store away from incompatible materials. Based on the functional groups, this includes:
 - Strong Oxidizing Agents: (e.g., peroxides, nitrates) which can react exothermically.[\[8\]](#)[\[15\]](#)

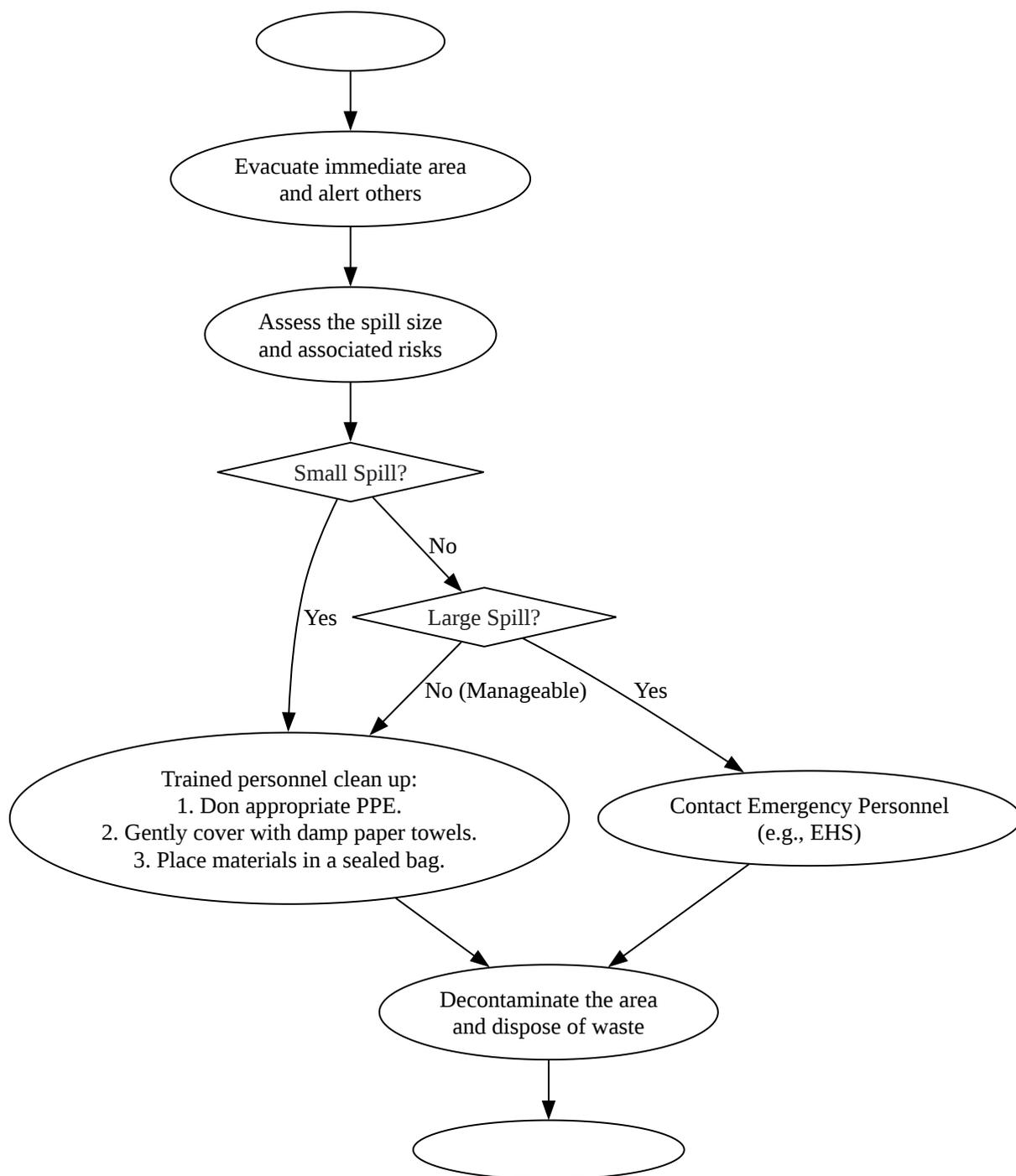
- Strong Acids and Bases: Can potentially catalyze decomposition or other reactions.
- Moisture: The compound may be sensitive to moisture, leading to degradation or clumping. Store in a desiccator if necessary.[15]

Causality: Segregating incompatible chemicals prevents accidental mixing, which could lead to fire, explosion, or the release of toxic gases.[13][16] Storing in a cool, dark place minimizes the rate of potential decomposition reactions that can be initiated by heat or light.[8][11]

Spill and Emergency Procedures

Immediate and correct response to a spill is crucial to prevent exposure and contamination.

Spill Response (Solid Powder)



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Causality: Covering a solid spill with damp paper towels minimizes the generation of airborne dust during cleanup.[4] Dry sweeping is to be avoided as it can aerosolize the hazardous powder. For large spills, professional assistance is required to ensure safety and proper decontamination.

First Aid Measures (Inferred)

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][7]
- Skin Contact: In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.[2]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, if breathing is irregular or if respiratory arrest occurs, provide artificial respiration or oxygen by trained personnel. Seek medical attention.[17]
- Ingestion: Wash out mouth with water. Do not induce vomiting unless directed to do so by medical personnel. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][7]

Disposal

Chemical waste must be handled as hazardous waste.

- Unused Compound and Contaminated Materials: Dispose of any excess **4-Cyano-2-hydroxyquinoline** powder and any materials used for its handling (e.g., pipette tips, contaminated wipes, gloves) in a designated, sealed, and clearly labeled hazardous waste container.[7][15]
- Waste Solutions: Collect solutions containing this compound in a designated hazardous liquid waste container, segregated by solvent type.
- Disposal Method: All waste must be disposed of through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[6][18] Do not dispose of down the drain or in regular trash.[7]

Causality: Quinoline derivatives are known to be toxic to aquatic life, and improper disposal can lead to environmental contamination.[3][6][7] Nitrile compounds also require careful disposal. Following established hazardous waste procedures is legally required and essential for environmental protection.

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